

# Synthesis and Handling of 8-Bromocaffeine

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## Compound Focus: Caffeine, 8-bromo-

CAS No.: 10381-82-5

Cat. No.: S572041

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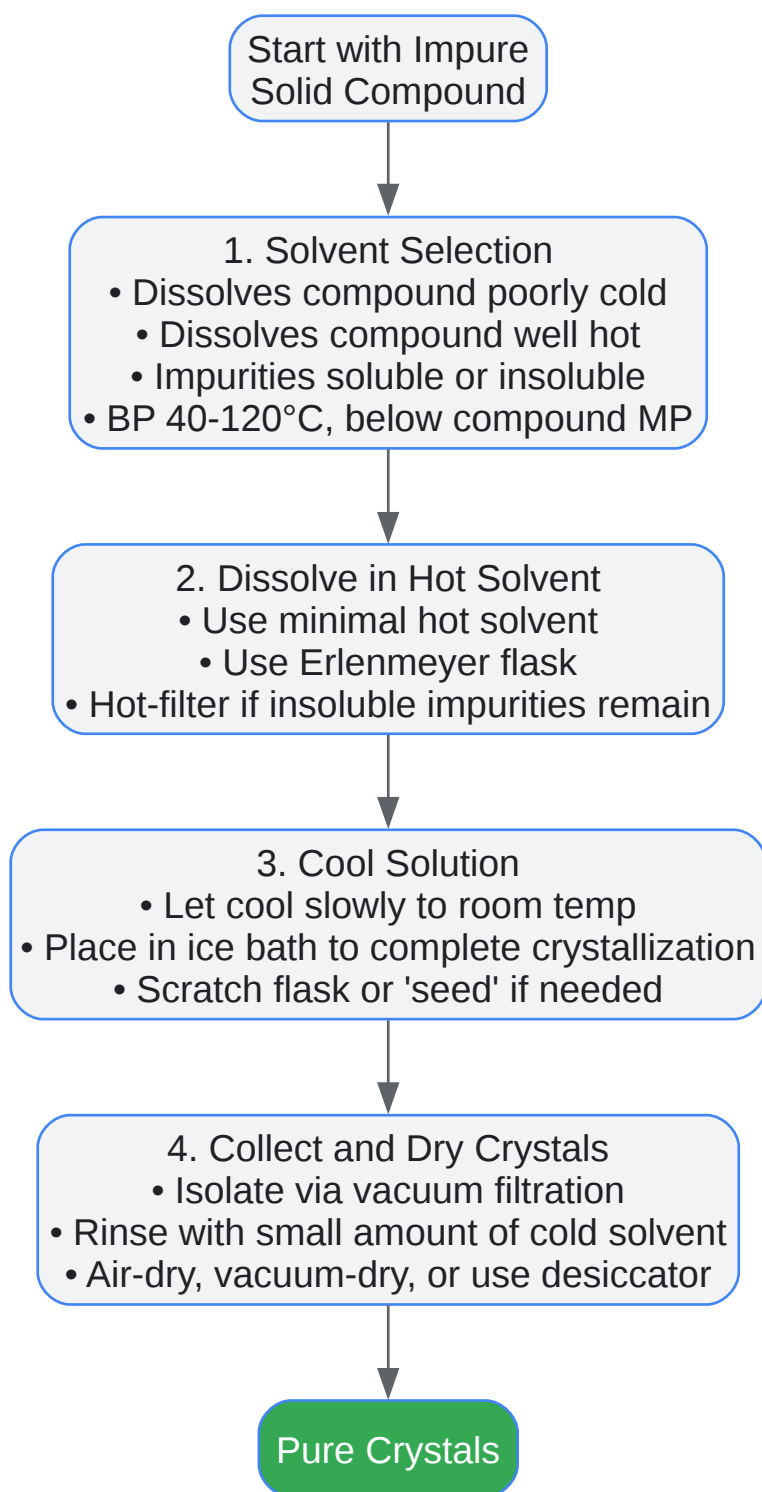
Understanding the synthesis of 8-bromocaffeine is key, as the purification method is intrinsically linked to its production process.

Aspect	Details
Chemical Name	8-Bromocaffeine [1]
Molecular Formula	$C_8H_9BrN_4O_2$ [1]
Molar Mass	273.090 g·mol <sup>-1</sup> [1]
Appearance	White solid [1]
Melting Point	206 °C (403 °F; 479 K) [1]
Primary Synthesis Route	Electrophilic aromatic substitution of caffeine with bromine in glacial acetic acid. Acid scavenger (e.g., sodium acetate) neutralizes HBr byproduct. [1]
Alternative Synthesis	Bromine generated in situ from sodium bromide and hydrogen peroxide in aqueous caffeine solution. [1]
Reported Yield	Up to 85% [1]
Key Hazard	Harmful if swallowed (H302) [1]

The most consistent purification method mentioned across the literature for 8-bromocaffeine and its direct derivatives is **recrystallization from ethanol** [2] [1].

## Purification by Recrystallization

The general procedure for recrystallization, a critical purification technique for solid compounds, is outlined below.



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*Recrystallization Workflow*

For 8-bromocaffeine, ethanol has been successfully used as the recrystallization solvent [2]. The typical steps are:

- **Dissolution:** The crude 8-bromocaffeine is dissolved in a minimal volume of hot ethanol [3].
- **Cooling:** The solution is allowed to cool slowly to room temperature and then often further cooled in an ice bath to maximize crystal yield [3].
- **Isolation:** The pure crystals are collected via vacuum filtration (using a Büchner or Hirsch funnel) [3].
- **Drying:** The crystals are dried by drawing air through them on the filter or by leaving them in a desiccator [3].

## Analytical Verification and Applications

After purification, you can verify the identity and purity of your compound using several analytical methods. The reported melting point of pure 8-bromocaffeine is **206 °C** [1]. Single-crystal X-ray diffraction has been used to confirm the molecular structure of related 8-substituted caffeine derivatives [2]. Furthermore, **High-Performance Liquid Chromatography (HPLC)**, particularly reversed-phase HPLC, is a powerful technique for quantifying purity and separating any remaining impurities [4].

Beyond its role as a synthetic intermediate, 8-bromocaffeine has direct research applications, primarily acting as a **radiosensitizer** to increase the sensitivity of tumor cells to radiotherapy [1]. It also serves as a versatile reagent in organic synthesis, for example, in converting aldoximes into nitriles [5].

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## References

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